

Technical Support Center: 2-Chloro-1,3,2-benzodioxaphosphole

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Compound of Interest

Compound Name: *o*-Phenylene phosphorochloridite

Cat. No.: B013831

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Subject: Proactive Prevention and Troubleshooting for Hydrolysis of 2-Chloro-1,3,2-benzodioxaphosphole (Salicyl Chlorophosphite, SalPCI)

Welcome to the technical support guide for 2-Chloro-1,3,2-benzodioxaphosphole. This document provides in-depth guidance for researchers, scientists, and drug development professionals to mitigate the primary challenge associated with this reagent: its extreme sensitivity to hydrolysis. Adherence to these protocols is critical for ensuring experimental reproducibility and success.

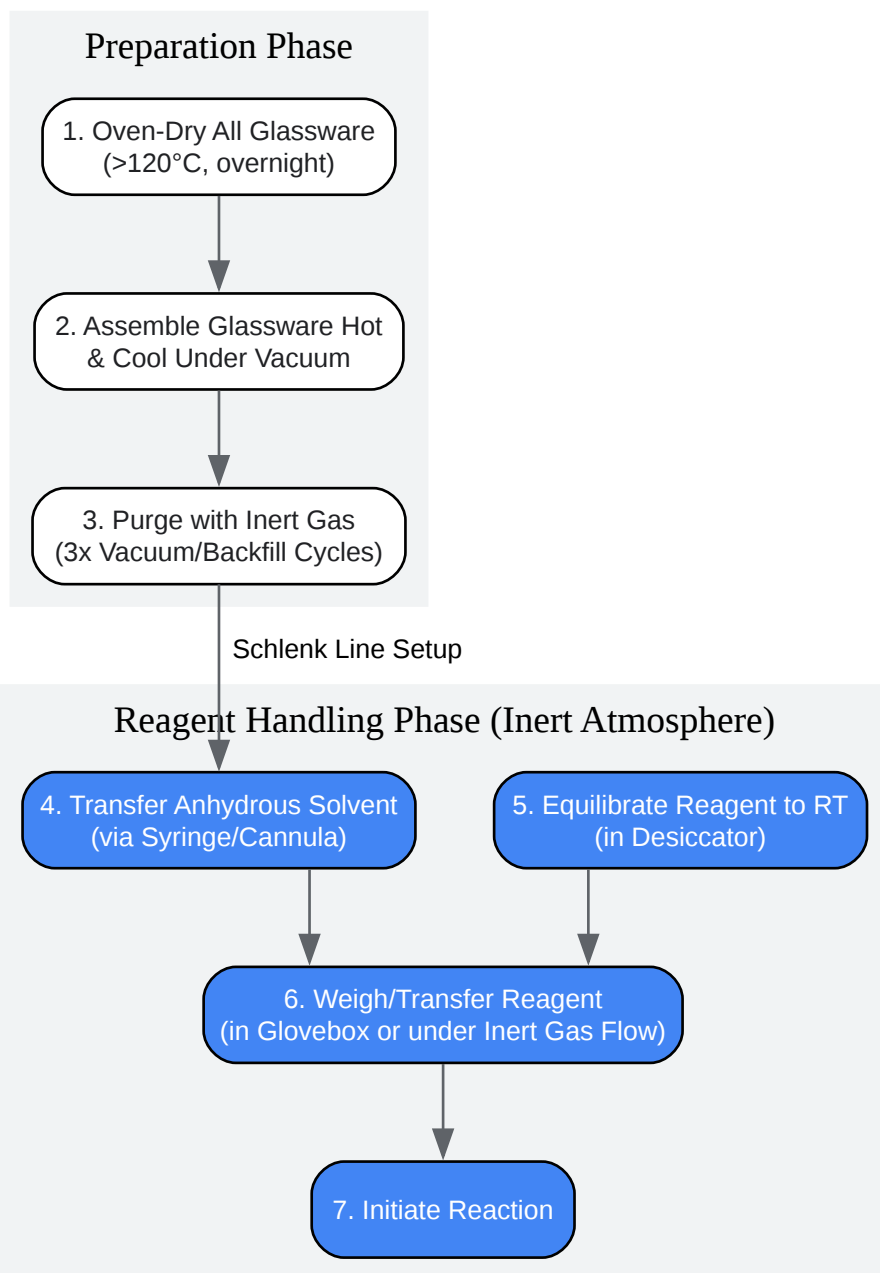
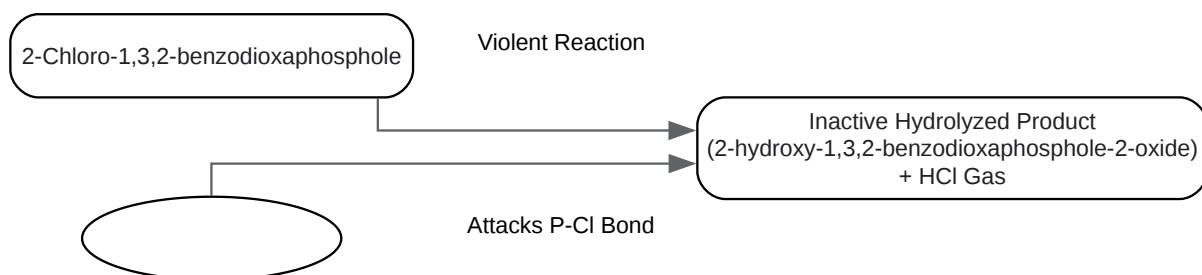
Frequently Asked Questions (FAQs): Understanding the Challenge

Q1: My reaction using 2-Chloro-1,3,2-benzodioxaphosphole has failed or is giving very low yields. What is the most likely cause?

The most probable cause of failure is the hydrolysis of the reagent. 2-Chloro-1,3,2-benzodioxaphosphole is exceptionally moisture-sensitive. The phosphorus-chlorine (P-Cl) bond is highly electrophilic and reacts violently with water, which acts as a nucleophile. This reaction consumes your starting material, rendering it inactive for the desired phosphorylation or coupling reaction.

Q2: What exactly happens during hydrolysis, and what are the byproducts?

Hydrolysis involves the nucleophilic attack of a water molecule on the phosphorus atom, leading to the cleavage of the P-Cl bond. This irreversible reaction produces 2-hydroxy-1,3,2-benzodioxaphosphole-2-oxide and hydrogen chloride (HCl) gas. The generation of HCl is particularly problematic as it can catalyze undesired side reactions, degrade acid-sensitive functional groups in your substrate, or neutralize basic reagents, thereby complicating your reaction environment.



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